

3-Methoxythiophene-2-carbonyl Chloride: Technical Profile & Handling Guide

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *3-Methoxythiophene-2-carbonyl
chloride*

CAS No.: 54450-14-5

Cat. No.: B1313556

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Executive Summary

3-Methoxythiophene-2-carbonyl chloride (CAS: 54450-14-5) is a specialized heterocyclic building block primarily utilized in the synthesis of pharmaceutical agents, particularly kinase inhibitors and antibiotics requiring a thiophene core. Unlike its liquid methyl-substituted analogs, this compound is a solid at room temperature, presenting unique handling challenges regarding solubility and moisture sensitivity. This guide provides a definitive technical analysis of its physical properties, synthesis pathways, and critical handling protocols to ensure experimental reproducibility and safety.

Physicochemical Profile

The physical state of **3-methoxythiophene-2-carbonyl chloride** distinguishes it from many common acid chlorides. While often assumed to be a liquid due to the low molecular weight of the thiophene ring, the 3-methoxy substituent introduces significant intermolecular interactions (dipole-dipole), raising the melting point significantly.

Table 1: Key Physical Properties

Property	Value / Description	Source
CAS Number	54450-14-5	[1, 2]
Molecular Formula	C ₆ H ₅ ClO ₂ S	[1]
Molecular Weight	176.62 g/mol	[1]
Appearance	Off-white to pale yellow solid	[1]
Melting Point	85 – 90 °C	[1]
Boiling Point	Not standardly determined (Decomposes/Sublimes)	[3]
Solubility	Soluble in DCM, THF, Toluene; Reacts with Water	[4]
Stability	Moisture Sensitive (Hydrolytically Unstable)	[5]

Technical Insight: The Boiling Point Anomaly

Researchers often search for a boiling point to determine distillation conditions. However, **3-methoxythiophene-2-carbonyl chloride** is a solid with a high melting point (85-90 °C). Unlike the 3-methyl analog (BP ~216°C), the methoxy variant is rarely distilled. Heating this electron-rich acid chloride to its theoretical boiling point (>220°C at atm) often leads to thermal decomposition or polymerization.

- Operational Recommendation: Do not attempt atmospheric distillation. If purification is required, recrystallization from dry hexane/toluene or sublimation under high vacuum is preferred.

Synthesis & Reaction Mechanism[2][3][4][5][6]

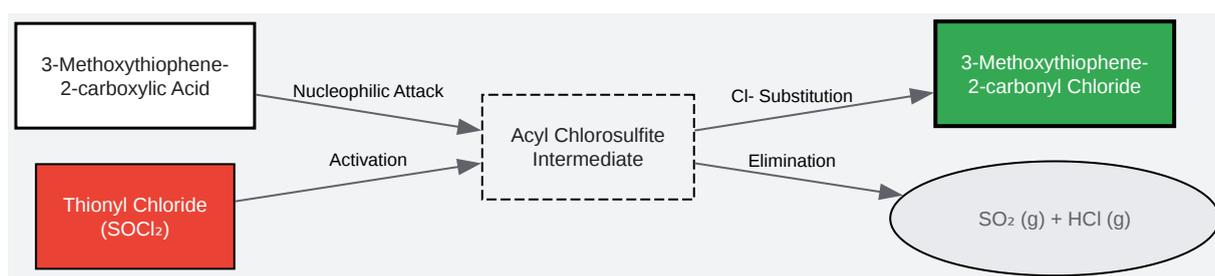
The synthesis of **3-methoxythiophene-2-carbonyl chloride** typically proceeds via the activation of 3-methoxythiophene-2-carboxylic acid using a chlorinating agent such as Thionyl Chloride (

) or Oxalyl Chloride.

Mechanistic Pathway

The conversion follows a nucleophilic acyl substitution mechanism.[1][2] The presence of the electron-donating methoxy group at the 3-position increases the electron density of the thiophene ring, potentially making the carbonyl carbon less electrophilic than in simple benzoyl chlorides. A catalyst (DMF) is often required to form the reactive Vilsmeier-Haack intermediate. [3][4]

Diagram 1: Synthesis & Activation Mechanism



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Caption: Conversion of carboxylic acid to acid chloride via thionyl chloride, releasing gaseous byproducts.[2][3][4]

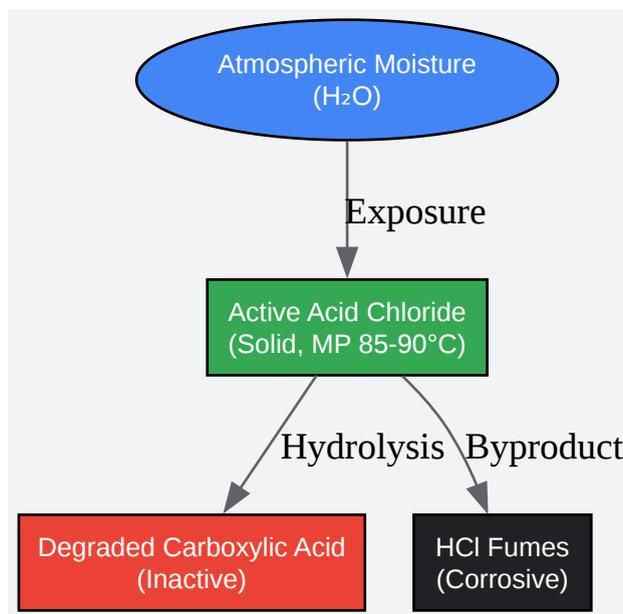
Experimental Handling & Stability

The primary failure mode when using this compound is hydrolysis. The methoxy group pushes electron density into the ring, but the acid chloride moiety remains highly susceptible to nucleophilic attack by water.

Hydrolysis Risk

Upon contact with atmospheric moisture, the compound reverts to the parent carboxylic acid and releases hydrochloric acid fumes. This degradation is often invisible (the solid remains white) but leads to failed downstream coupling reactions.

Diagram 2: Hydrolysis & Degradation Logic



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Caption: Pathway of degradation upon exposure to moisture, rendering the reagent inactive.

Recommended Protocol for Use

To ensure integrity, follow this "Self-Validating" protocol:

- Storage Check: Store the solid under Argon/Nitrogen at 2-8°C.
- Visual Inspection: If the solid appears "wet" or smells strongly of HCl (acid), it has hydrolyzed.
- Re-activation (The "Fix"):
 - If you suspect partial hydrolysis, do not discard.
 - Dissolve the solid in neat Thionyl Chloride ().
 - Reflux for 1-2 hours.
 - Remove excess

under vacuum. This converts any hydrolyzed acid back to the chloride.

- Solvent Choice: Use anhydrous Dichloromethane (DCM) or Toluene. Avoid alcohols or wet ethers.

Safety & Regulatory Information

As an acid chloride, this compound poses significant health risks.

- GHS Classification:
 - Skin Corrosion/Irritation: Category 1B (Causes severe skin burns).
 - Acute Toxicity: Category 4 (Harmful if swallowed).
- PPE Requirements:
 - Face shield and safety goggles (vapor can damage eyes).
 - Chemical-resistant gloves (Nitrile/Neoprene).
 - Fume Hood: Mandatory. The hydrolysis releases HCl gas which is toxic upon inhalation.

References

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- To cite this document: BenchChem. [3-Methoxythiophene-2-carbonyl Chloride: Technical Profile & Handling Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1313556#3-methoxythiophene-2-carbonyl-chloride-melting-point-and-boiling-point\]](https://www.benchchem.com/product/b1313556#3-methoxythiophene-2-carbonyl-chloride-melting-point-and-boiling-point)

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